

An In-depth Technical Guide to 2-Methoxypropanal: Molecular Structure, Properties, and Analysis

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Compound of Interest

Compound Name: 2-Methoxypropanal

Cat. No.: B1605373

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Methoxypropanal, a carbonyl compound featuring both an aldehyde and an ether functional group, serves as a key intermediate in various chemical syntheses. Its structural characteristics and reactivity make it a molecule of interest in the development of new chemical entities. This technical guide provides a comprehensive overview of the molecular structure, physicochemical properties, and analytical methodologies for **2-methoxypropanal**, tailored for professionals in research and drug development.

Molecular Structure and Physicochemical Properties

2-Methoxypropanal, systematically named according to IUPAC nomenclature, possesses a straightforward aliphatic structure. The presence of a chiral center at the second carbon atom gives rise to two stereoisomers, (R)- and (S)-**2-methoxypropanal**.

Key Identifiers and Properties

Property	Value	Reference
IUPAC Name	2-methoxypropanal	[1]
Synonyms	2-Methoxypropionaldehyde	[1]
CAS Number	6142-38-7	[1]
Molecular Formula	C4H8O2	[1]
Molecular Weight	88.11 g/mol	[1]
Canonical SMILES	CC(C=O)OC	[1]

Synthesis of 2-Methoxypropanal

A common synthetic route to **2-methoxypropanal** involves the oxidation of its corresponding primary alcohol, 2-methoxy-1-propanol.

Experimental Protocol: Oxidation of 2-Methoxy-1-propanol

This protocol describes the oxidation of 2-methoxy-1-propanol to **2-methoxypropanal** using tripropylammonium fluorochromate (TPAFC) as the oxidizing agent.[2]

Materials:

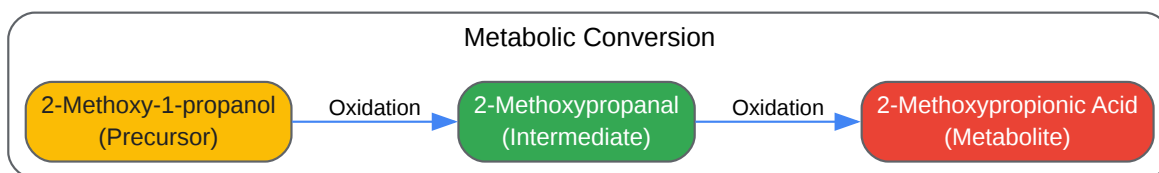
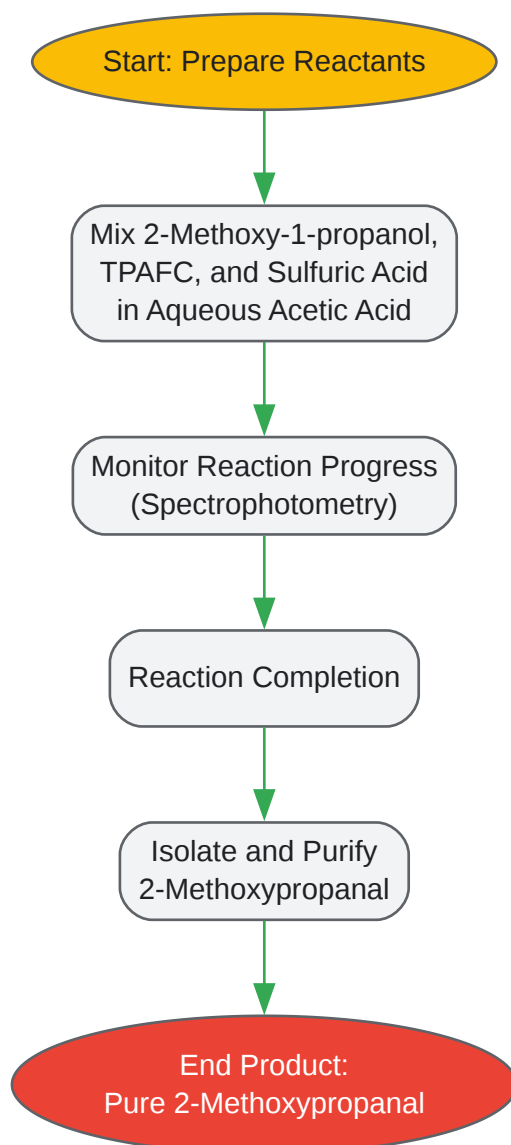
- 2-Methoxy-1-propanol
- Tripropylammonium fluorochromate (TPAFC)
- Sulfuric acid
- Aqueous acetic acid
- Spectrophotometer

Procedure:

- Prepare solutions of 2-methoxy-1-propanol and TPAFC in an aqueous acetic acid medium.

- Initiate the reaction by mixing the reactants in the presence of sulfuric acid.
- Monitor the progress of the reaction spectrophotometrically by following the disappearance of the TPAFC chromophore.
- Maintain a constant temperature throughout the reaction. The reaction kinetics can be studied at various temperatures (e.g., 292-318 K) to determine activation parameters.^[2]
- Upon completion of the reaction, the product, **2-methoxypropanal**, can be isolated and purified using standard organic chemistry techniques such as distillation or chromatography.

Logical Workflow for the Synthesis of **2-Methoxypropanal**:



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References

- 1. Investigations on the subchronic toxicity of 2-methoxypropanol-1(acetate) in rats - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. ijpcsonline.com [ijpcsonline.com]
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